

# N-Methyl-4-piperidinol: A Comprehensive Technical Guide to its Physical Characteristics

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## Compound of Interest

Compound Name: 1-Methylpiperidin-4-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of N-Methyl-4-piperidinol (CAS No: 106-52-5), a key heterocyclic compound utilized in the synthesis of various pharmaceutical agents. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Core Physical and Chemical Properties

N-Methyl-4-piperidinol, also known as 1-Methyl-4-hydroxypiperidine, is a heterocyclic compound with the molecular formula  $C_6H_{13}NO$ .<sup>[1][2]</sup> Its structure consists of a piperidine ring N-methylated at position 1 and substituted with a hydroxyl group at position 4. At room temperature, it typically appears as a clear, colorless to yellowish or brown liquid after melting.<sup>[3][4][5]</sup> It is also noted to be hygroscopic and sensitive to air and moisture.<sup>[5][6]</sup>

## Quantitative Physical Data

The following table summarizes the key quantitative physical and chemical properties of N-Methyl-4-piperidinol, compiled from various sources.

Property	Value	Units
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	-
Molecular Weight	115.17	g/mol
CAS Number	106-52-5	-
Melting Point	29-31	°C
Boiling Point	200	°C
Density	0.98	g/mL at 20 °C
Water Solubility	Miscible	-
Vapor Pressure	8.13-11 at 25°C	Pa
Flash Point	87.78 - 112	°C
Refractive Index	1.4775 - 1.479	n <sub>20/D</sub>
LogP	-0.14 - 0.756 at 25°C	-
pKa	14.87 ± 0.20	(Predicted)

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Experimental Protocols

While the specific experimental methods used to determine the cited physical properties of N-Methyl-4-piperidinol are not detailed in the available literature, the following are standard laboratory protocols for measuring such characteristics for organic compounds.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions to a liquid state. For a crystalline solid like N-Methyl-4-piperidinol (below its melting point), this is a key indicator of purity.

Methodology:

- A small, finely powdered sample of the compound is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer and placed in a heating bath (e.g., an oil bath or a metal block heating apparatus).
- The temperature of the bath is raised slowly and uniformly.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point. A narrow melting point range is indicative of a pure compound.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- A small volume of the liquid is placed in a test tube or a small flask.
- A thermometer is positioned so that the bulb is just above the surface of the liquid, allowing it to measure the temperature of the vapor.
- The liquid is heated gently.
- The temperature at which the liquid boils and its vapor condenses on the thermometer is recorded as the boiling point. For accuracy, this is often done under controlled pressure conditions.

## Density Determination

Density is the mass of a substance per unit volume. For a liquid like N-Methyl-4-piperidinol, this can be determined using a pycnometer or a hydrometer.

Methodology (Pycnometer):

- A pycnometer (a flask with a specific, known volume) is weighed empty.

- It is then filled with the liquid, and any excess is removed to ensure the volume is precise.
- The filled pycnometer is weighed again.
- The mass of the liquid is determined by subtracting the empty weight from the filled weight.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Solubility Determination

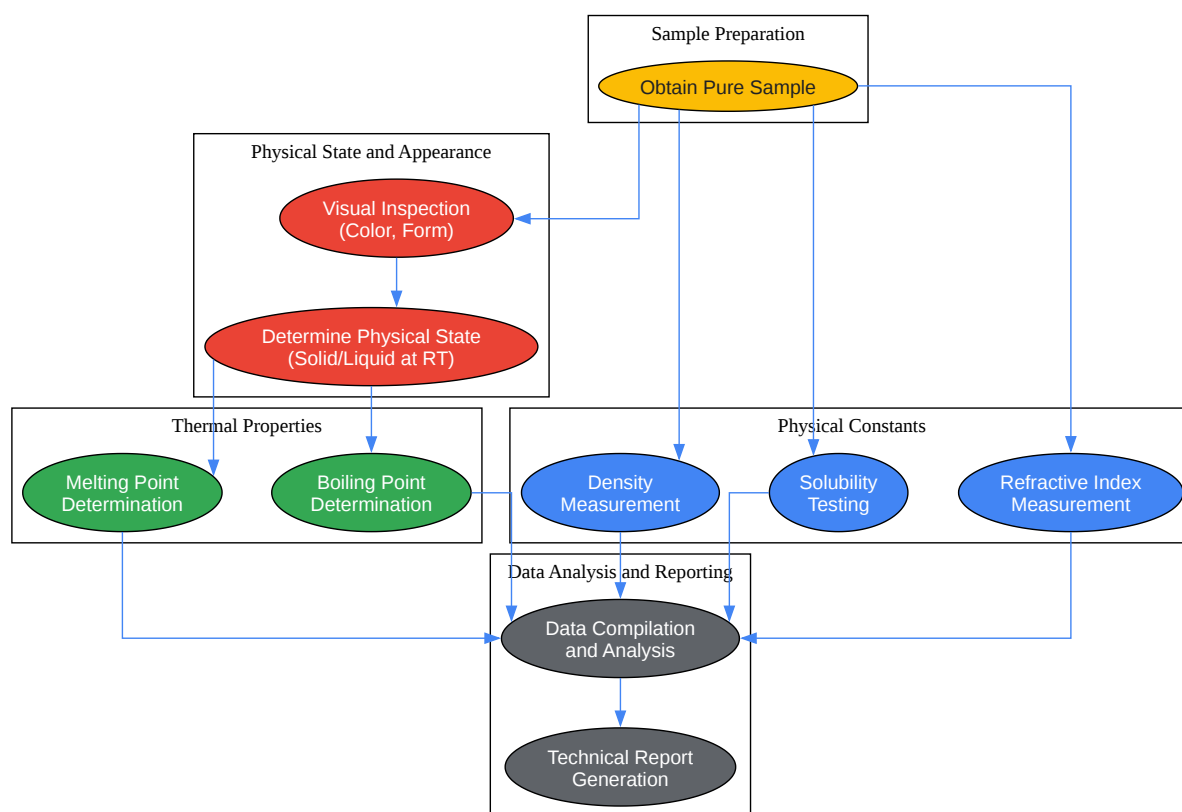
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. N-Methyl-4-piperidinol is cited as being miscible with water.

Methodology (Visual Method for Miscibility):

- A measured volume of the solvent (e.g., water) is placed in a test tube or beaker.
- A small, measured amount of the solute (N-Methyl-4-piperidinol) is added to the solvent.
- The mixture is agitated (e.g., by stirring or shaking).
- Observations are made to see if the solute dissolves completely to form a homogeneous solution.
- If the solute dissolves, more is added incrementally until the saturation point is reached or to confirm miscibility if it continues to dissolve in all proportions.

## Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like N-Methyl-4-piperidinol.



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*General workflow for physical characterization.*

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